

"Lactoferrin (17-41) acetate storage and handling best practices"

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Compound of Interest

Compound Name: Lactoferrin (17-41) acetate

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Lactoferrin (17-41) Acetate Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the storage, handling, and use of **Lactoferrin** (17-41) acetate, also known as Lactoferricin B acetate.

Frequently Asked Questions (FAQs)

Q1: What is Lactoferrin (17-41) acetate?

A1: Lactoferrin (17-41) acetate is a synthetic peptide fragment corresponding to amino acid residues 17-41 of bovine lactoferrin.[1] It is also known as Lactoferricin B (LfcinB) acetate.[2] This peptide exhibits a wide range of antimicrobial activity against Gram-positive and Gramnegative bacteria, viruses, protozoa, and fungi.[2][3] It also demonstrates antitumor activities. [2][3]

Q2: What is the proper way to store **Lactoferrin (17-41) acetate** powder?

A2: **Lactoferrin (17-41) acetate** powder should be stored in a tightly sealed container, protected from moisture and light.[2] For long-term storage, it is recommended to keep the powder at -80°C for up to 2 years or at -20°C for up to 1 year.[2]

Q3: How should I store reconstituted Lactoferrin (17-41) acetate solutions?







A3: Stock solutions of **Lactoferrin (17-41) acetate** should be stored sealed and protected from moisture and light.[2] For optimal stability, store solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[2] It is highly recommended to prepare fresh solutions for each experiment to avoid degradation.[4]

Q4: What solvents can I use to reconstitute Lactoferrin (17-41) acetate?

A4: Lactoferrin (17-41) acetate is soluble in water and DMSO.[2][5] For in vitro studies, sterile water is a suitable solvent.[2] For in vivo applications, a formulation of DMSO, PEG300, Tween 80, and saline/PBS/ddH₂O may be used.[6]

Q5: Are there any special considerations when using DMSO for reconstitution?

A5: Yes, DMSO is hygroscopic, meaning it readily absorbs moisture from the air. This can significantly impact the solubility of the peptide. It is crucial to use newly opened or anhydrous DMSO for preparing stock solutions to ensure complete dissolution.[2][5]

Troubleshooting Guide

Troubleshooting & Optimization

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Issue	Potential Cause	Recommended Solution
Difficulty dissolving the peptide	1. Incorrect solvent. 2. Hygroscopic DMSO used. 3. Peptide has degraded due to improper storage.	1. Ensure you are using a recommended solvent such as sterile water or high-purity DMSO. 2. Use a fresh, unopened vial of anhydrous DMSO.[2][5] Warming the solution to 60°C and sonication may aid dissolution in DMSO. [5] 3. Verify that the peptide has been stored according to the recommended conditions. If degradation is suspected, use a fresh vial.
Reduced or no biological activity	1. Improper storage of peptide powder or solution. 2. Multiple freeze-thaw cycles of the stock solution. 3. Incorrect final concentration in the experiment.	1. Always store the peptide at the recommended temperatures and protect it from light and moisture.[2] Prepare fresh solutions for experiments whenever possible.[4] 2. Aliquot the stock solution into single-use volumes to avoid repeated freezing and thawing. 3. Recalculate and verify the dilutions from your stock solution.
Precipitation observed in the final experimental medium	1. The solubility of the peptide is lower in the final buffer or medium. 2. The concentration of the organic solvent (e.g., DMSO) is too high in the final medium, causing precipitation of other components.	1. Perform a solubility test in the final experimental buffer before proceeding with the full experiment. 2. Ensure the final concentration of the organic solvent is low enough to be compatible with your experimental system. Typically, a final DMSO concentration of



less than 0.5% is recommended for cell-based assays.

Quantitative Data Summary

Storage and Stability of Lactoferrin (17-41) Acetate

Form	Storage Temperature	Duration	Notes
Powder	-80°C	2 years	Sealed, away from moisture and light.[2]
-20°C	1 year	Sealed, away from moisture and light.[2]	
In Solvent	-80°C	6 months	Sealed, away from moisture and light.[2]
-20°C	1 month	Sealed, away from moisture and light.[2]	

Experimental Protocols

Protocol 1: Reconstitution of Lactoferrin (17-41) Acetate for In Vitro Experiments

- Preparation: Before opening, bring the vial of Lactoferrin (17-41) acetate powder to room temperature.
- Solvent Addition: Add the calculated volume of sterile, nuclease-free water to the vial to achieve the desired stock solution concentration (e.g., 1 mg/mL).
- Dissolution: Gently vortex or pipette the solution up and down to ensure the peptide is fully dissolved. Avoid vigorous shaking.
- Sterilization: If required for your application, sterilize the stock solution by passing it through a 0.22 µm filter.[2]



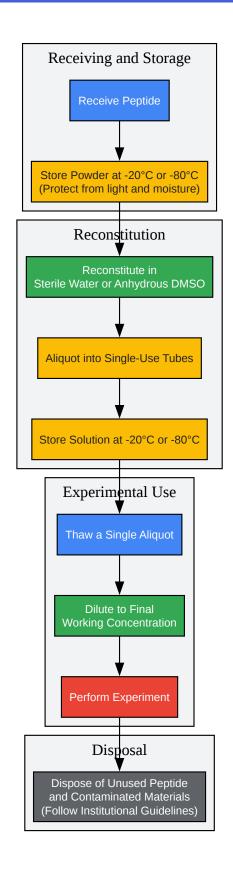
 Aliquoting and Storage: Aliquot the stock solution into sterile, single-use microcentrifuge tubes. Store the aliquots at -20°C or -80°C as recommended.

Protocol 2: Preparation of Stock Solutions in DMSO

- Preparation: Allow the vial of **Lactoferrin (17-41) acetate** to equilibrate to room temperature.
- Solvent Addition: Use a fresh, unopened vial of anhydrous DMSO. Add the required volume to the peptide to obtain the desired stock concentration.
- Dissolution: Gently vortex the vial. If solubility is an issue, the solution can be warmed to 60°C and sonicated.[5]
- Storage: Store the DMSO stock solution in small aliquots at -20°C or -80°C.

Visualizations

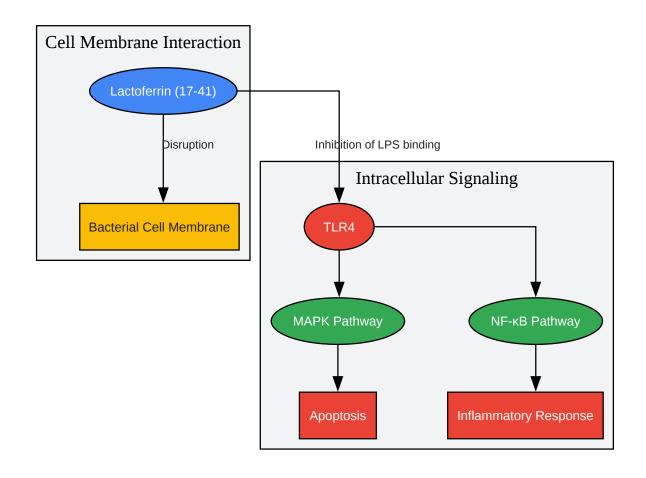




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Caption: Experimental workflow for Lactoferrin (17-41) acetate.





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Caption: Simplified signaling pathways of Lactoferrin (17-41).

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